

3-Butoxy-2,6-difluorobenzaldehyde: Technical Guide & Application Profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Butoxy-2,6-difluorobenzaldehyde

CAS No.: 1706461-13-3

Cat. No.: B1447020

[Get Quote](#)

Abstract

3-Butoxy-2,6-difluorobenzaldehyde (CAS 1706461-13-3) represents a specialized fluorinated scaffold used in the synthesis of lipophilic bioactive agents.^[1] Characterized by a highly electrophilic aldehyde group flanked by two fluorine atoms and an electron-donating butoxy chain, this intermediate offers a unique electronic profile for medicinal chemistry. This guide details its physicochemical properties, validated synthetic protocols, and strategic applications in optimizing drug pharmacokinetics (PK) and potency.^[2]

Part 1: Chemical Identity & Physicochemical Profile^[2]

The strategic value of **3-butoxy-2,6-difluorobenzaldehyde** lies in its ability to introduce a metabolically stable, electron-deficient aromatic ring while simultaneously tuning lipophilicity via the butoxy ether chain.^[2]

Core Data Table^[2]

Property	Specification
IUPAC Name	3-Butoxy-2,6-difluorobenzaldehyde
CAS Number	1706461-13-3
Molecular Formula	C ₁₁ H ₁₂ F ₂ O ₂
Molecular Weight	214.21 g/mol
Physical State	Pale yellow liquid or low-melting solid (Predicted)
LogP (Predicted)	~2.96 (Lipophilic)
H-Bond Acceptors	2 (Ether O, Carbonyl O)
H-Bond Donors	0
Rotatable Bonds	5
Electronic Profile	Electron-deficient ring (due to 2,6-F) with 3-alkoxy donation

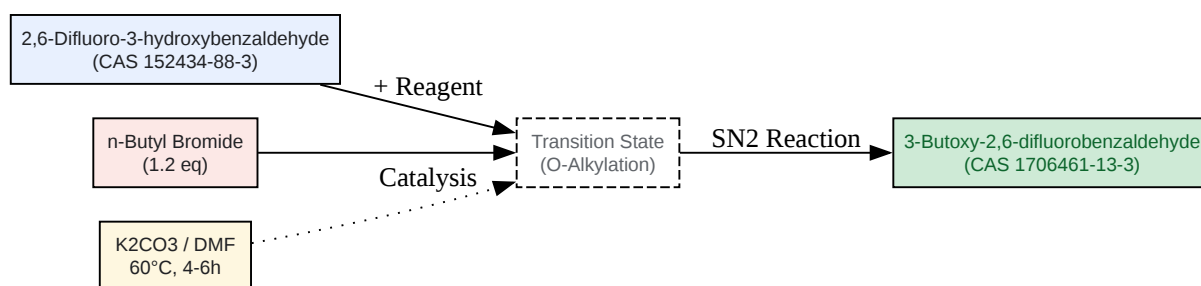
Structural Analysis[3]

- **2,6-Difluoro Motif:** The two ortho-fluorine atoms exert a strong inductive withdrawing effect (-I), significantly increasing the electrophilicity of the aldehyde carbonyl. This makes the molecule highly reactive toward nucleophilic attack (e.g., condensation reactions).[2]
- **3-Butoxy Group:** This substituent serves two roles:
 - **Electronic:** It acts as a weak electron donor (+M) to the ring, modulating the extreme electron deficiency caused by the fluorines.[2]
 - **Steric/Lipophilic:** The butyl chain increases the partition coefficient (LogP), enhancing membrane permeability and facilitating binding in hydrophobic pockets of target proteins (e.g., kinase ATP-binding sites).[2]

Part 2: Synthetic Pathways & Manufacturing[2]

The most robust synthetic route for research-scale production involves the selective O-alkylation of the commercially available precursor 2,6-difluoro-3-hydroxybenzaldehyde.[2] This method avoids the regioselectivity issues associated with direct formylation of alkoxybenzenes. [2]

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Validated synthetic route via Williamson ether synthesis.

Detailed Experimental Protocol (Self-Validating)

Objective: Synthesis of **3-butoxy-2,6-difluorobenzaldehyde** via O-alkylation.

Reagents:

- 2,6-Difluoro-3-hydroxybenzaldehyde (1.0 eq)
- 1-Bromobutane (1.2 eq)
- Potassium Carbonate (K₂CO₃), anhydrous (2.0 eq)[2][3]
- N,N-Dimethylformamide (DMF), anhydrous (Solvent)[2][3]

Step-by-Step Procedure:

- Setup: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 2,6-difluoro-3-hydroxybenzaldehyde (e.g., 1.58 g, 10 mmol) in anhydrous DMF (15 mL).

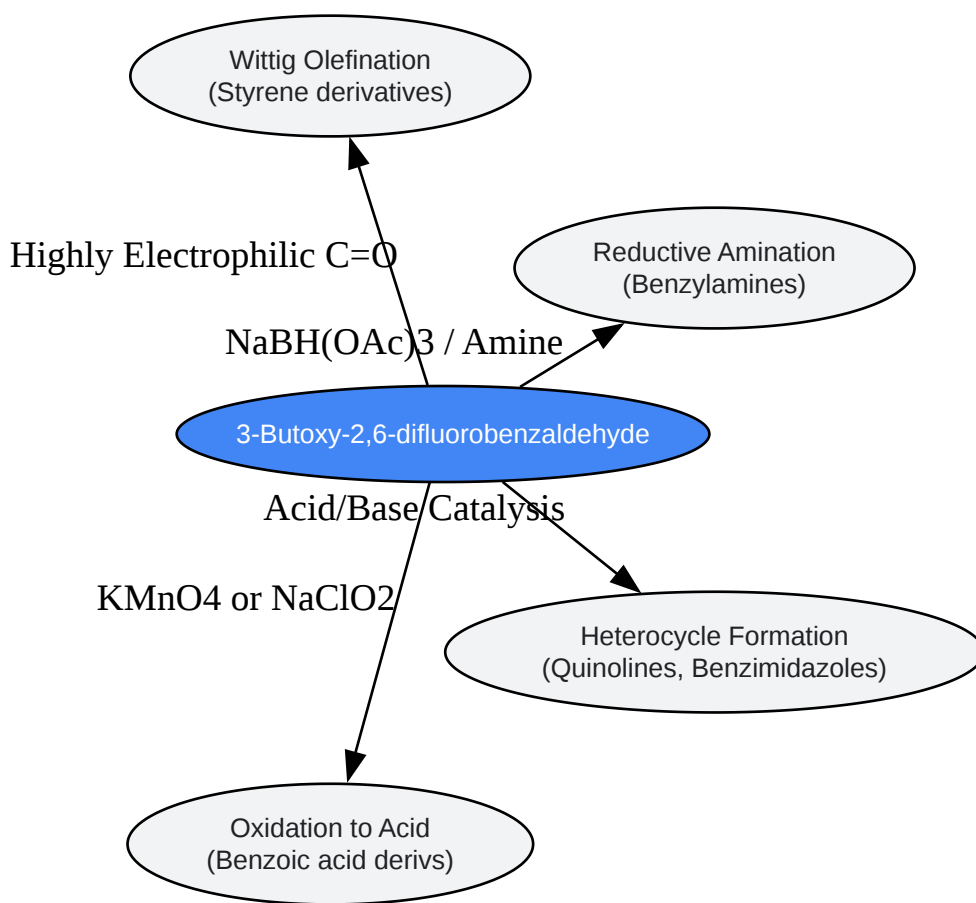
- Deprotonation: Add anhydrous K_2CO_3 (2.76 g, 20 mmol) in a single portion. Stir the suspension at room temperature for 15 minutes. Observation: The mixture may turn yellow/orange as the phenoxide anion forms.^[2]
- Alkylation: Add 1-bromobutane (1.3 mL, 12 mmol) dropwise via syringe.
- Reaction: Heat the mixture to 60°C under an inert atmosphere (N_2 or Ar) for 4–6 hours. Validation: Monitor by TLC (Hexane:EtOAc 4:1). The starting phenol (lower R_f) should disappear, replaced by a less polar spot (higher R_f).^[2]
- Workup:
 - Cool to room temperature.^{[2][4]}
 - Pour the mixture into ice-cold water (50 mL) to precipitate the product or induce phase separation.
 - Extract with Ethyl Acetate (3 x 20 mL).
 - Wash combined organics with water (2x) and brine (1x) to remove DMF.
 - Dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.
- Purification: If necessary, purify via flash column chromatography (SiO_2 , Hexane/EtOAc gradient).^[2]

Yield Expectation: 85–95% (Pale yellow oil).

Part 3: Reactivity & Functionalization

The unique substitution pattern dictates the chemical behavior of this scaffold.^[2] The aldehyde is the primary handle, while the fluorinated ring offers specific opportunities for metabolic blocking.^[2]

Reactivity Logic Map



[Click to download full resolution via product page](#)

Figure 2: Primary reaction pathways for downstream library generation.

Key Reaction Classes[2]

- Aldehyde Condensations: Due to the electron-withdrawing 2,6-fluorines, the carbonyl carbon is electron-poor.[2] Reactions with nucleophiles (amines, ylides) proceed faster than with non-fluorinated benzaldehydes.[2]
 - Application: Synthesis of Schiff bases or Styrenes.
- Heterocycle Synthesis: This aldehyde is a prime precursor for 2-substituted benzimidazoles (reaction with phenylenediamines) or quinolones. The 2,6-difluoro pattern is often retained in the final drug to block metabolic oxidation at the ortho-positions.[2]

Part 4: Applications in Medicinal Chemistry[2][5]

Lipophilic Tuning & Metabolic Stability

In drug design, the 3-butoxy group serves as a "lipophilic anchor."

- LogP Modulation: Increasing lipophilicity helps compounds cross the blood-brain barrier (BBB) or penetrate bacterial cell walls.
- Metabolic Blocking: The 2,6-difluoro substitution blocks the primary sites of CYP450-mediated aromatic hydroxylation, extending the half-life () of the drug candidate.[2]

Case Study Scenarios

- Antibacterial Agents: Similar 2,6-difluorobenzaldehyde derivatives are key intermediates in the synthesis of fluoroquinolones (e.g., Delafloxacin precursors).[2] The aldehyde is often converted to a benzyl amine or incorporated into a larger polycyclic system.[2]
- Kinase Inhibitors: The alkoxy chain can occupy the hydrophobic "back pocket" of a kinase ATP-binding site, providing selectivity over other kinases.[2]

Part 5: Handling, Safety, & Stability[2]

Safety Profile (GHS Classification)

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[2]
 - H335: May cause respiratory irritation.[2]
- Precautionary Measures: Handle in a fume hood. Wear nitrile gloves and safety glasses.[2]

Storage & Stability

- Oxidation Sensitivity: Aldehydes oxidize to benzoic acids over time.[2] Store under an inert atmosphere (Nitrogen/Argon).
- Temperature: Refrigerate (2–8°C) for long-term storage to prevent degradation.

References

- Oakwood Chemical. (n.d.). 2,6-Difluoro-3-hydroxybenzaldehyde (Precursor Data). Retrieved from [\[Link\]](#)
- Thiemann, T. (2007).[2] Solventless Wittig olefination with fluorinated benzaldehydes. Journal of Chemical Research. (Contextual reference for reactivity of 2,6-difluorobenzaldehydes).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemscene.com [chemscene.com]
- 2. CN102070398A - Preparation method of 2,6-difluorobenzyl bromide - Google Patents [patents.google.com]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [3-Butoxy-2,6-difluorobenzaldehyde: Technical Guide & Application Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1447020/docs#3-butoxy-2-6-difluorobenzaldehyde-technical-guide-application-profile\]](https://www.benchchem.com/product/b1447020/docs#3-butoxy-2-6-difluorobenzaldehyde-technical-guide-application-profile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)